

# Spectroscopic Profile of Welwitindolinone A Isonitrile: A Technical Guide

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## Compound of Interest

Compound Name: Welwitindolinone A isonitrile

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This technical guide provides a comprehensive overview of the spectroscopic data for **Welwitindolinone A isonitrile**, a complex indole alkaloid with significant biological activity. The information presented herein is intended to serve as a core reference for researchers engaged in the synthesis, characterization, and further development of this natural product and its analogues.

## Core Spectroscopic Data

The following tables summarize the key quantitative data from  $^1\text{H}$  Nuclear Magnetic Resonance (NMR),  $^{13}\text{C}$  NMR, Infrared (IR) Spectroscopy, and High-Resolution Mass Spectrometry (HRMS) for ( $\pm$ )-**Welwitindolinone A Isonitrile**.

### Table 1: $^1\text{H}$ NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.35	d	7.3	1H	Ar-H
7.23	dt	1.5, 7.8	1H	Ar-H
7.03	dt	1.0, 7.5	1H	Ar-H
6.73	d	7.8	1H	Ar-H
3.14	s	3H	N-CH <sub>3</sub>	
2.63	q	7.0	1H	CH
1.38	s	3H	CH <sub>3</sub>	
1.12	s	3H	CH <sub>3</sub>	
1.07	s	3H	CH <sub>3</sub>	
0.98	s	3H	CH <sub>3</sub>	
0.87	d	7.1	3H	CH <sub>3</sub>

Solvent: CDCl<sub>3</sub>, Frequency: 400 MHz<sup>[1]</sup>

## Table 2: <sup>13</sup>C NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Carbon Type
177.5	C=O
144.1	Ar-C
130.0	Ar-C
127.2	Ar-C
125.0	Ar-CH
121.0	Ar-CH
106.9	Ar-CH
58.3	C
44.5	C
43.5	C
38.4	C
25.7	CH <sub>3</sub>
25.6	CH <sub>3</sub>
24.8	CH <sub>3</sub>
20.3	CH <sub>3</sub>
19.1	CH <sub>3</sub>
8.5	CH <sub>3</sub>

Solvent: CDCl<sub>3</sub>, Frequency: 100 MHz<sup>[1]</sup>

### Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm <sup>-1</sup> )	Intensity	Functional Group Assignment
2950	medium	C-H stretch
2925	medium	C-H stretch
1697	strong	C=O stretch (oxindole)
1611	medium	C=C stretch (aromatic)
1475	weak	
1345	weak	
1092	weak	

Method: FTIR[1]

## Table 4: High-Resolution Mass Spectrometry (HRMS) Data

Ion	Calculated m/z	Found m/z
[M] <sup>+</sup>	257.1780	257.1778

Ionization Method: EI (Electron Ionization)[1] Molecular Formula: C<sub>17</sub>H<sub>23</sub>NO[1]

## Experimental Protocols

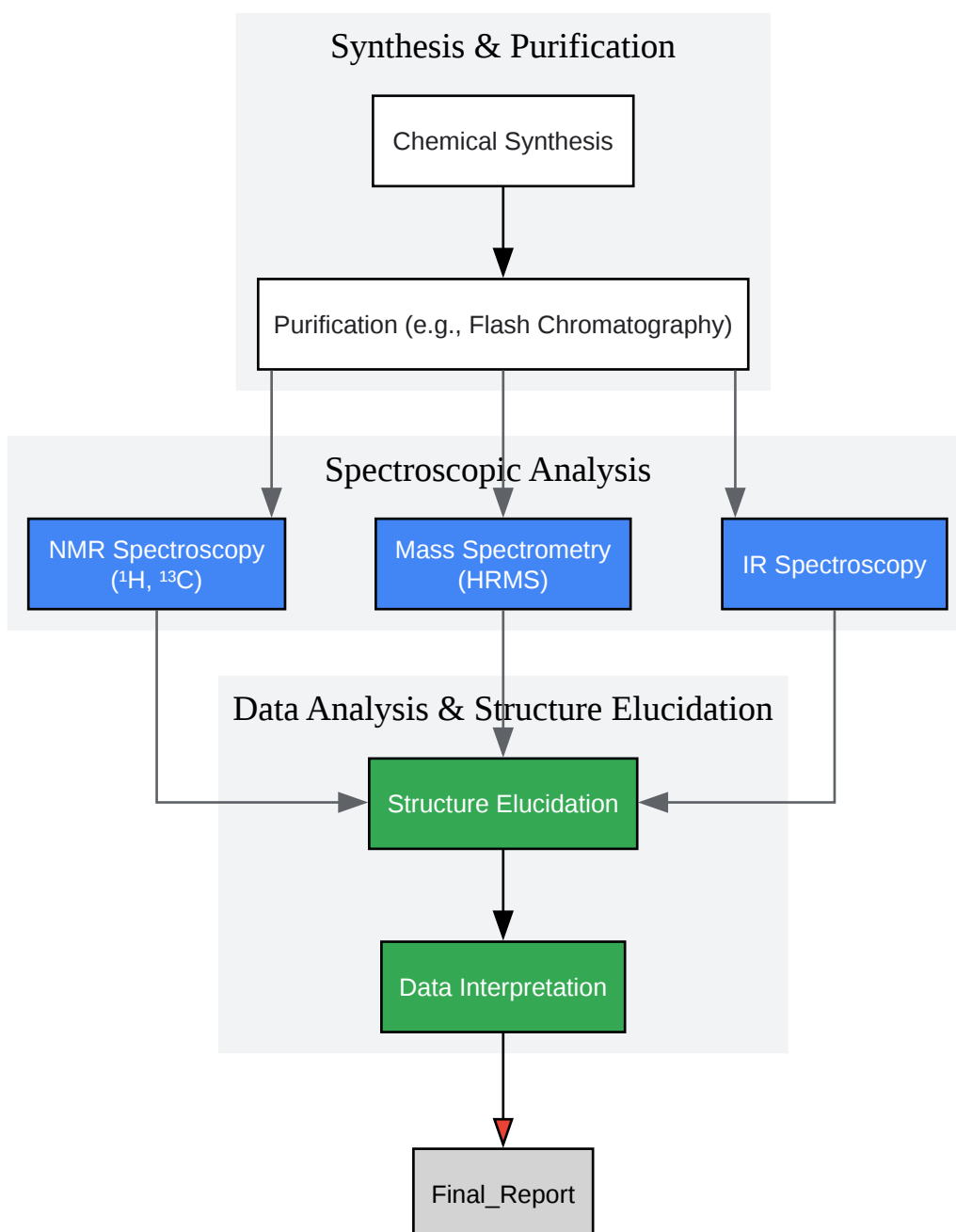
The spectroscopic data presented above were acquired using the following methodologies:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR spectra were recorded on a Bruker AM-400 instrument at 400 MHz, and <sup>13</sup>C NMR spectra were recorded at 100 MHz on the same instrument.[1] Chemical shifts are reported in parts per million (ppm) relative to internal chloroform (<sup>1</sup>H, δ = 7.26; <sup>13</sup>C, δ = 77.2).[1]
- Infrared (IR) Spectroscopy: IR spectra were recorded on a Midac M-1200 FTIR spectrometer.[1]

- Mass Spectrometry (MS): High-resolution mass spectra were acquired at the University of Illinois Mass Spectrometry Center using electrospray ionization (EI).[1]

## Spectroscopic Analysis Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a synthetic compound like **Welwitindolinone A isonitrile**.



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Caption: A generalized workflow for the synthesis, purification, and spectroscopic characterization of a chemical compound.

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## References

- [1. files01.core.ac.uk \[files01.core.ac.uk\]](#)
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